

Application Notes and Protocols for NS-018

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Compound of Interest		
Compound Name:	NS-018	
Cat. No.:	B8082124	Get Quote

Topic: Preparing **NS-018** Stock Solution for Assays Target Audience: Researchers, scientists, and drug development professionals.

Introduction

NS-018, also known as Ilginatinib, is a potent and selective, ATP-competitive small-molecule inhibitor of Janus kinase 2 (JAK2).[1][2][3] The JAK-STAT signaling pathway is a critical mediator for numerous cytokines and growth factors, and its dysregulation, often due to mutations like JAK2V617F, is a key driver in myeloproliferative neoplasms (MPNs).[1][3] **NS-018** exerts its therapeutic effect by selectively inhibiting JAK2 kinase activity, which in turn prevents the phosphorylation and activation of downstream Signal Transducer and Activator of Transcription (STAT) proteins, primarily STAT3 and STAT5.[1][3] This blockade inhibits the transcription of genes involved in cell proliferation and survival.[1] Due to its high selectivity for JAK2 over other JAK family members, **NS-018** is a valuable tool for studying JAK2-dependent signaling and a promising therapeutic agent for MPNs.[2][3]

Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in downstream assays. This document provides detailed protocols for preparing **NS-018** stock solutions and its application in common in vitro experiments.

Data Presentation Chemical Properties of NS-018



Property	Value	Reference
Common Name	NS-018, Ilginatinib	[1][2]
CAS Number	1239358-86-1	[4]
Molecular Formula	C21H20FN7	[4]
Molecular Weight	389.43 g/mol	[4]
Purity	>98%	[4]

Solubility of NS-018

NS-018 has low water solubility and is typically prepared in an organic solvent for in vitro use. [5] Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.[1]

Solvent	Solubility Information	
DMSO	Standard solvent for creating high-concentration stock solutions (e.g., 10 mM, 20 mM, or higher).	
Aqueous Buffers	Poorly soluble. Working solutions for assays are typically made by diluting the DMSO stock solution into the aqueous culture medium or assay buffer. The final DMSO concentration should be kept low (typically <0.5%) to avoid solvent-induced artifacts.	

In Vitro Inhibitory Activity of NS-018

The following table summarizes the reported 50% inhibitory concentrations (IC₅₀) of **NS-018** in various kinase and cell-based assays, providing a reference for determining appropriate concentration ranges for experiments.



Target/Cell Line	Assay Type	IC50 Value	Reference
JAK2	In Vitro Kinase Assay	0.72 nM	[2][6]
JAK1	In Vitro Kinase Assay	33 nM	[2][6]
JAK3	In Vitro Kinase Assay	39 nM	[2][6]
TYK2	In Vitro Kinase Assay	22 nM	[2][6]
Ba/F3-JAK2V617F	Cell Proliferation	60 nM	[3]
SET-2 (JAK2V617F)	Cell Proliferation	120 nM	[3]
Ba/F3-MPLW515L	Cell Proliferation	11-120 nM	[3]
MDS-derived BMMNCs	CFU-GM Colony Formation	Preferential suppression vs. normal BMMNCs	[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM NS-018 Stock Solution

Objective: To prepare a high-concentration primary stock solution of **NS-018** in DMSO for long-term storage.

Materials:

- NS-018 powder (MW: 389.43 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous or cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer

Procedure:



- Calculation: Determine the mass of NS-018 powder required. To prepare 1 mL of a 10 mM stock solution:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 389.43 g/mol x 1000 mg/g
 - Mass (mg) = 3.8943 mg
- Weighing: Carefully weigh out approximately 3.9 mg of NS-018 powder using an analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Solubilization: Recalculate the exact volume of DMSO needed based on the actual weight.
 - Volume (μL) = [Mass (mg) / 389.43 (g/mol)] x 100,000
 - ∘ Example: If you weighed 4.0 mg of **NS-018**, you would need: $[4.0 / 389.43] \times 100,000 \approx 1027 \,\mu\text{L}$ of DMSO.
- Add the calculated volume of DMSO to the tube containing the NS-018 powder.
- Mixing: Vortex the solution thoroughly until the NS-018 powder is completely dissolved.
 Gentle warming in a 37°C water bath can assist with dissolution if necessary.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller volumes (e.g., 10-20 μL) in sterile, light-protected cryovials to minimize freeze-thaw cycles.[4]
 - Store the aliquots at -20°C. The solution is stable for up to 3 months.[4][8] The lyophilized powder should be stored desiccated at -20°C and is stable for 36 months.[4]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Objective: To dilute the high-concentration stock solution to final working concentrations for treating cells.



Materials:

- 10 mM NS-018 stock solution in DMSO
- · Sterile cell culture medium or assay buffer
- Sterile pipette tips and tubes

Procedure:

- Intermediate Dilution (Optional but Recommended): It is often convenient to first prepare an intermediate stock solution (e.g., 1 mM or 100 μM) from the 10 mM primary stock.
 - To make a 1 mM intermediate stock: Dilute the 10 mM stock 1:10 in sterile DMSO or cell culture medium (e.g., add 5 μL of 10 mM stock to 45 μL of medium).
- Final Working Solutions: Prepare serial dilutions from your stock or intermediate stock to achieve the desired final concentrations for your experiment (e.g., for an IC₅₀ determination).
 - \circ Example: To prepare 1 mL of a 1 μ M working solution from a 1 mM intermediate stock, you would perform a 1:1000 dilution.
 - Add 1 μL of the 1 mM intermediate stock to 999 μL of cell culture medium.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of NS-018 used in your experiment. This is crucial to ensure that any observed effects are due to the compound and not the solvent.
- Application: Add the prepared working solutions (or a small volume of a more concentrated solution) to your cell cultures to achieve the final desired concentrations. For example, adding 10 μL of a 100X working solution to 990 μL of cells in a well.

Protocol 3: Cell Proliferation (MTT) Assay

Objective: To determine the anti-proliferative activity of **NS-018** on a hematopoietic cell line (e.g., SET-2).[1]

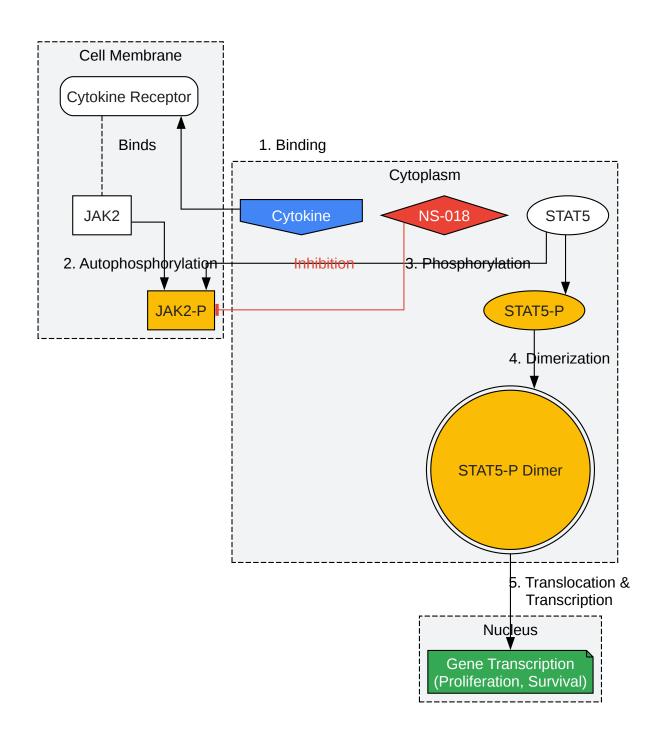
Procedure:



- Cell Seeding: Seed cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well in 100 μL of medium).[1][3]
- Compound Addition: Prepare serial dilutions of NS-018 in culture medium as described in Protocol 2. Add the desired volume of the working solutions to the wells. Include a vehicleonly control.
- Incubation: Incubate the plate for a specified period (e.g., 72 hours) at 37°C in a humidified
 CO₂ incubator.[1][3]
- MTT Addition: Add 10 μL of MTT reagent (5 mg/mL in PBS) to each well and incubate for an additional 2-4 hours until formazan crystals form.
- Solubilization: Add 100 μ L of solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 N HCl) to each well to dissolve the formazan crystals.[1]
- Measurement: Measure the absorbance at the appropriate wavelength (e.g., 570 nm) using a microplate reader.[1]
- Analysis: Calculate cell viability as a percentage of the vehicle-treated control and plot the dose-response curve to determine the IC₅₀ value.

Visualizations

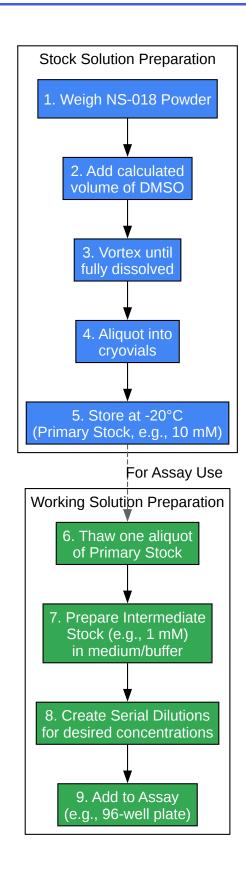




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Caption: The JAK-STAT signaling pathway and the inhibitory action of NS-018.





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Caption: Workflow for preparing **NS-018** stock and working solutions.



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